

Allyl Methanesulfonate: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: Allyl methanesulfonate

Cat. No.: B1198069

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and associated hazards of **allyl methanesulfonate** (CAS No. 6728-21-8). The information is intended to support risk assessment and ensure safe handling practices in a laboratory setting. This document summarizes key physical, chemical, and toxicological properties, outlines its primary mechanism of toxicity, and presents generalized experimental protocols for assessing its hazards.

Chemical and Physical Properties

Allyl methanesulfonate is an ester of methanesulfonic acid.^[1] It is characterized by the molecular formula $C_4H_8O_3S$ and a molecular weight of 136.17 g/mol.^[1] Structurally, it comprises an allyl group bonded to a methanesulfonate group.^[1] This compound is also known by synonyms including Allyl methanesulphonate, 3-(Mesyloxy)-1-propene, and Methanesulfonic acid allyl ester.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₄ H ₈ O ₃ S	[1]
Molecular Weight	136.17 g/mol	[1][3]
CAS Number	6728-21-8	[1][2]
Appearance	Colorless liquid	[2]
Odor	Pungent	[2]
Boiling Point	220.45°C (rough estimate)	[2]
Flash Point	93.6°C	[2]
Density	1.283 g/cm ³ (estimate)	[2]
Vapor Pressure	0.0962 mmHg at 25°C	[2]
Solubility	Good solubility in organic solvents (alcohols, ethers); limited solubility in water.	[1]

Hazard Identification and GHS Classification

Allyl methanesulfonate is classified as a hazardous chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

Hazard Statement	Code	Class	Signal Word
Suspected of causing cancer	H351	Carcinogenicity (Category 2)	Danger
Suspected of causing genetic defects	H341	Germ cell mutagenicity (Category 2)	Danger
Harmful if swallowed	H302	Acute toxicity, oral (Category 4)	Warning
Causes severe skin burns and eye damage	H314	Skin corrosion/irritation (Category 1)	Danger
May cause an allergic skin reaction	H317	Skin sensitization (Category 1)	Warning
Causes skin irritation	H315	Skin corrosion/irritation (Category 2)	Warning
Causes serious eye irritation	H319	Serious eye damage/eye irritation (Category 2A)	Warning

Note: The GHS classification is based on aggregated data and may vary between suppliers.

Toxicological Information

The primary toxicological concern associated with **allyl methanesulfonate** is its genotoxicity, stemming from its activity as a DNA alkylating agent.^[1]

Mechanism of Genotoxicity: DNA Alkylation

Allyl methanesulfonate is a direct-acting alkylating agent, meaning it can covalently modify DNA without the need for metabolic activation.^[1] Its reactivity is attributed to the methanesulfonate group, which is a good leaving group, and the allyl group. The genotoxicity of

allyl methanesulfonate is primarily mediated through an S(N)2 reaction mechanism, leading to the alkylation of nucleophilic sites on DNA bases.[2]

In vitro studies have shown that **allyl methanesulfonate** directly binds to DNA, with a half-life of alkylation of approximately 1.5 hours. The primary DNA adducts formed are:

- 3-allyladenine
- N⁶-allyladenine
- N²-allylguanine
- 7-allylguanine
- O⁶-allylguanine

The formation of these DNA adducts, particularly O⁶-allylguanine, can lead to mispairing during DNA replication, resulting in mutations and potential carcinogenic initiation.



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Mechanism of **Allyl Methanesulfonate** Genotoxicity.

Mutagenicity

Bacterial reverse mutation assays (Ames test) have demonstrated the mutagenic potential of **allyl methanesulfonate**. It shows a clear mutagenic effect in *Salmonella typhimurium* strain TA100, which is indicative of base-pair substitution mutations.[2] This is consistent with its DNA alkylating mechanism. Further studies using the SOS-chromotest with *Escherichia coli* strains PQ37 and PQ243 also indicate its ability to induce DNA damage and the SOS repair system.[2]

Experimental Protocols for Hazard Assessment

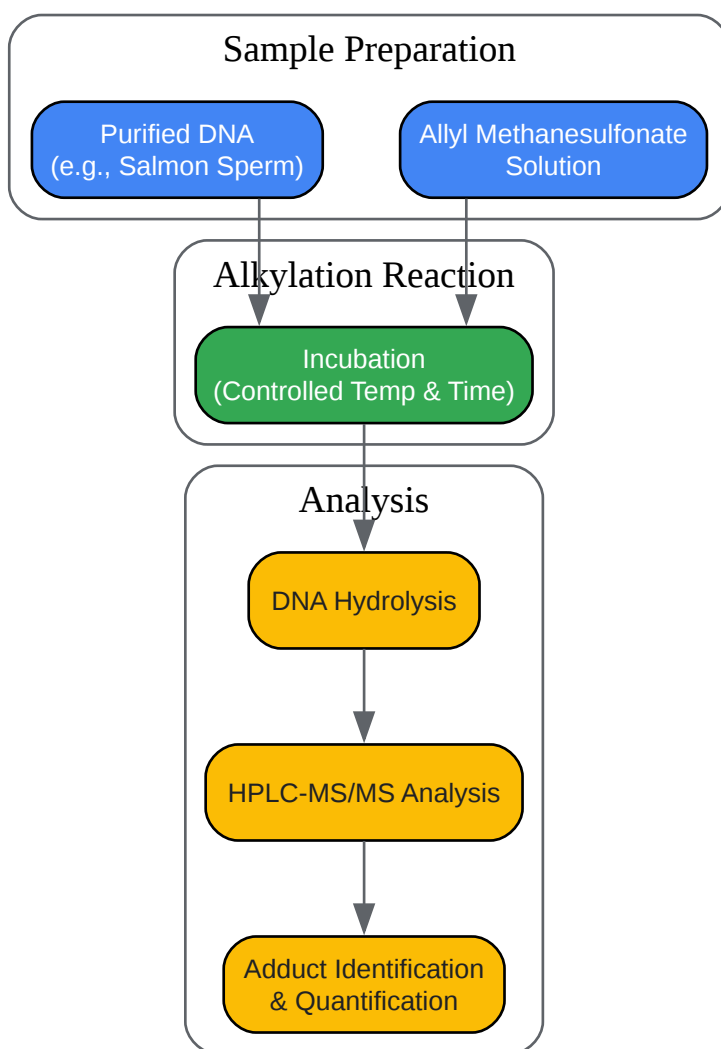
Detailed experimental protocols for **allyl methanesulfonate** are not readily available in the public domain. The following are generalized methodologies for the key assays used to assess its genotoxicity.

In Vitro DNA Alkylation Assay

Objective: To determine the DNA alkylating potential and identify the resulting DNA adducts.

Methodology:

- **DNA Source:** Purified DNA, such as from salmon sperm, is commonly used.
- **Incubation:** The DNA is incubated with a known concentration of **allyl methanesulfonate** in a buffered solution (e.g., phosphate buffer, pH 7.4) at a controlled temperature (e.g., 37°C) for various time points.
- **DNA Hydrolysis:** After incubation, the DNA is enzymatically or chemically hydrolyzed to its constituent nucleosides or bases.
- **Adduct Analysis:** The hydrolysate is analyzed by High-Performance Liquid Chromatography (HPLC), often coupled with mass spectrometry (MS/MS) or UV detection, to separate and identify the modified nucleosides.
- **Quantification:** The amount of each adduct can be quantified by comparison to synthesized standards.



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Generalized workflow for an in vitro DNA alkylation assay.

Bacterial Reverse Mutation Assay (Ames Test)

Objective: To assess the mutagenic potential of a substance by its ability to induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium*.

Methodology:

- **Bacterial Strains:** Histidine-requiring (His-) strains of *S. typhimurium* (e.g., TA100, TA1535 for base-pair substitutions) are used.

- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix from rat liver) to detect mutagens that require metabolic activation.
- **Exposure:** The bacterial culture, the test substance at various concentrations, and the S9 mix (if used) are combined in soft agar.
- **Plating:** The mixture is poured onto minimal glucose agar plates, which lack histidine.
- **Incubation:** Plates are incubated at 37°C for 48-72 hours.
- **Scoring:** Only bacteria that have undergone a reverse mutation to a histidine-prototrophic state (His+) can grow and form colonies. The number of revertant colonies is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.

SOS Chromotest

Objective: To evaluate the DNA-damaging potential of a substance by measuring the induction of the SOS DNA repair system in *Escherichia coli*.

Methodology:

- **Bacterial Strain:** A genetically engineered strain of *E. coli* (e.g., PQ37) is used, in which the *lacZ* gene (coding for β -galactosidase) is placed under the control of an SOS-inducible promoter.
- **Exposure:** The bacteria are incubated with various concentrations of the test substance.
- **Induction:** If the substance causes DNA damage, the SOS system is induced, leading to the expression of the *lacZ* gene.
- **Enzyme Assay:** The activity of β -galactosidase is measured using a colorimetric substrate (e.g., o-nitrophenyl- β -D-galactopyranoside, ONPG). The intensity of the color produced is proportional to the level of SOS induction.
- **Data Analysis:** An induction factor is calculated by comparing the β -galactosidase activity in the treated samples to that in the negative control. A significant, dose-dependent increase in the induction factor indicates genotoxicity.

Safe Handling and Storage

Given the significant hazards of **allyl methanesulfonate**, strict safety precautions are mandatory.

- Engineering Controls: All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE):
 - Gloves: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.
 - Eye Protection: Safety glasses with side shields or chemical goggles are required.
 - Lab Coat: A flame-resistant lab coat should be worn.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Use only non-sparking tools.
- Storage: Store in a tightly sealed container in a cool, dry, well-ventilated area, away from heat, sparks, and open flames. It should be stored in a designated flammables area and may require refrigeration.
- Incompatibilities: Keep away from acids, bases, oxidizing agents, and reducing agents.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.

Emergency Procedures

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for **allyl methanesulfonate** before use.

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